

Technical Guide: Safety and Handling of Mca-DEVDP-K(Dnp)-OH Powder

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Compound of Interest

Compound Name: Mca-DEVDP-K(Dnp)-OH

Cat. No.: B575278

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and experimental application of **Mca-DEVDP-K(Dnp)-OH**, a fluorogenic substrate primarily used for the detection of caspase-3 activity. Adherence to the protocols and safety measures outlined herein is crucial for ensuring accurate experimental outcomes and maintaining a safe laboratory environment.

Chemical and Physical Properties

Mca-DEVDP-K(Dnp)-OH is a synthetic peptide that incorporates a fluorescent reporter group (7-methoxycoumarin-4-yl)acetyl (Mca) and a quenching group, 2,4-dinitrophenyl (Dnp). In its intact state, the fluorescence of the Mca group is quenched by the proximal Dnp group through Fluorescence Resonance Energy Transfer (FRET).

Property	Value
Synonyms	Caspase-3 Fluorogenic Substrate III, CPP32 Fluorogenic Substrate III, 7-Methoxycoumarin-4-acetyl-DEVDAPK(Dnp)-OH, Mca-Asp-Glu-Val-Asp-Ala-Pro-Lys(Dnp)-OH
CAS Number	189696-20-6
Molecular Formula	C50H62N10O22
Formula Weight	1155.1 g/mol
Appearance	Lyophilized powder
Purity	≥95%
Excitation Maximum	328 nm
Emission Maximum	420 nm
Solubility	Formic Acid: ~1 mg/ml. A stock solution can be prepared by dissolving the lyophilized powder in the solvent of choice, which should be purged with an inert gas. ^[1]

Safety and Handling

While the safety data sheet from Cayman Chemical for **Mca-DEVDAP-K(Dnp)-OH** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is imperative to follow standard laboratory safety practices when handling this or any chemical reagent. The dinitrophenyl group, in other contexts, can be associated with toxicity; therefore, caution is warranted.

Personal Protective Equipment (PPE) and General Precautions

Precaution	Description
Ventilation	Handle in a well-ventilated area. For operations that may generate dust, use a chemical fume hood.
Eye Protection	Wear appropriate safety glasses or goggles.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile or neoprene). Avoid skin contact.
Respiratory Protection	If dust is generated and ventilation is inadequate, a suitable respirator should be worn.
General Hygiene	Do not ingest, inhale, get in eyes, on skin, or on clothing. Wash hands thoroughly after handling. [1]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing. If irritation occurs, seek medical attention.
Eye Contact	Rinse opened eye for several minutes under running water. Seek medical attention.
Ingestion	Rinse mouth with water. Seek medical attention.

Storage and Stability

Condition	Recommendation
Temperature	Store at -20°C.[1]
Stability	Stable for at least 4 years at -20°C.[1]
Other	Protect from light. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Mca-DEVDAP-K(Dnp)-OH is a sensitive substrate for caspase-3, an enzyme that plays a critical role in the apoptotic signaling pathway. The following is a generalized protocol for a caspase-3 activity assay using this substrate.

Reagent Preparation

- **Substrate Stock Solution:** Prepare a stock solution of **Mca-DEVDAP-K(Dnp)-OH** by dissolving the lyophilized powder in a suitable solvent (e.g., DMSO or formic acid, purged with an inert gas) to a concentration of 1-10 mM. Store aliquots at -20°C.
- **Assay Buffer:** Prepare an appropriate assay buffer. A common formulation is 50 mM HEPES, 100 mM NaCl, 10 mM DTT, 1 mM EDTA, 10% glycerol, and 0.1% CHAPS, pH 7.4.
- **Cell Lysate:** Prepare cell lysates from control and treated cells using a suitable lysis buffer. The protein concentration of the lysates should be determined using a standard protein assay method.

Caspase-3 Activity Assay

- Dilute the cell lysate to the desired concentration (e.g., 10-50 µg of total protein) in the assay buffer in a 96-well microplate.
- Add the **Mca-DEVDAP-K(Dnp)-OH** substrate to each well to a final concentration of 10-50 µM.
- Incubate the plate at 37°C, protected from light.

- Measure the fluorescence intensity at regular intervals (e.g., every 5-10 minutes) using a fluorescence microplate reader with excitation at ~328 nm and emission at ~420 nm.
- The rate of increase in fluorescence is proportional to the caspase-3 activity in the sample.

Visualizations

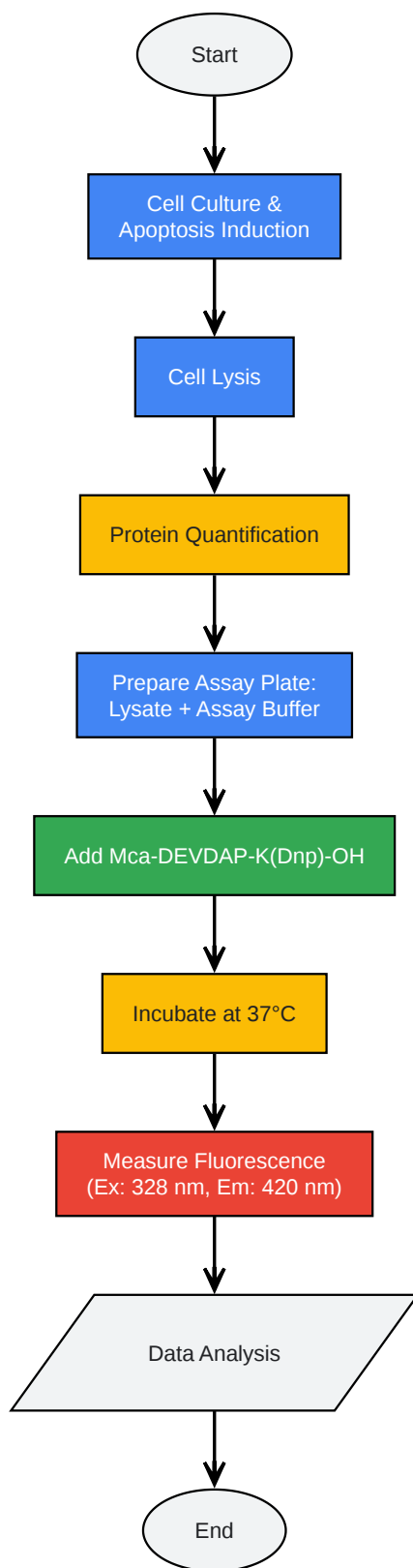
Signaling Pathway of Caspase-3 Cleavage



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Caption: Caspase-3 activation and substrate cleavage pathway.

Experimental Workflow



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Caption: Workflow for a caspase-3 activity assay.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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